

Azide-PEG6-Tos vs NHS-PEG-azide

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Compound Focus: Azide-PEG6-Tos

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Comparison at a Glance

The table below summarizes the core differences between these two reagents based on the available product information.

Feature	Azide-PEG6-Tos	NHS-PEG-Azide (e.g., NHS-PEG4-Azide)
Core Structure	Azide group + Tosylate (Tos) group, separated by a 6-unit PEG spacer [1] [2] [3]	NHS Ester group + Azide group, separated by a 4-unit PEG spacer [4] [5]
Primary Reactive Groups	Azide (N₃) and Tosylate [1] [2]	NHS Ester and Azide (N₃) [4] [5]
Primary Function	Bifunctional linker for click chemistry and nucleophilic substitution [1] [2]	Bifunctional crosslinker for amine conjugation and click chemistry [4] [5]
Key Reaction 1	Click Chemistry (CuAAC or SPAAC) via the Azide group [1] [2]	Amine conjugation via NHS Ester [4] [6]
Key Reaction 2	Nucleophilic substitution (e.g., with amines, alcohols) via the Tosylate group [1] [2]	Click Chemistry (CuAAC, SPAAC, or Staudinger) via the Azide group [4] [5]

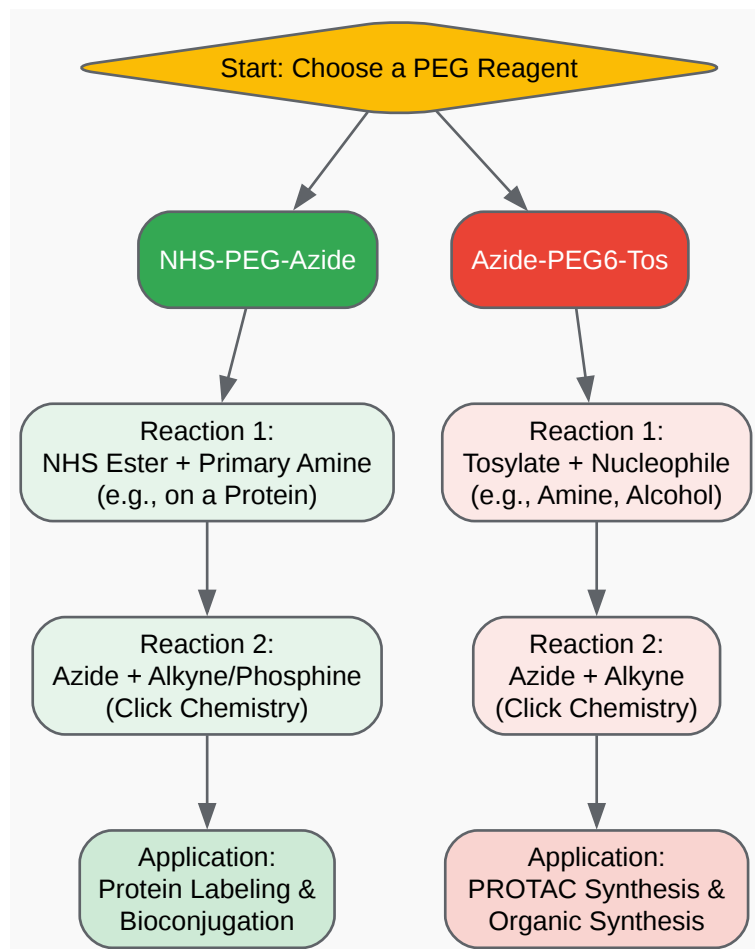
Feature	Azide-PEG6-Tos	NHS-PEG-Azide (e.g., NHS-PEG4-Azide)
Common Applications	Synthesis of PROTACs; introducing PEG/azide functionality via substitution [1] [3]	Derivatizing proteins, peptides, or amine-coated surfaces for subsequent conjugation [4] [5]
PEG Spacer Length	~6 ethylene oxide units (PEG6)	~4 ethylene oxide units (PEG4), 18.9 Å spacer arm [4]
Molecular Weight	461.53 g/mol [1] [3]	388.37 g/mol [4] [5]
Physical Form	Colorless to light yellow liquid [1] [3]	Liquid (oil) [4] [5]
Solubility	Information not specific, but PEG generally increases aqueous solubility [1]	Soluble in DMSO, DMF, DCM [4] [5]
Storage	Store at -20°C (in solvent) [1]	Store at -20°C, protected from light and moisture [4] [5]

Functional Roles and Experimental Workflow

While both molecules contain a PEG spacer and an azide group, their **second reactive group dictates their primary application**.

- **Azide-PEG6-Tos:** The tosylate (Tos) group is an excellent leaving group in **nucleophilic substitution reactions**. This allows the molecule to be first coupled to another structure (like an alcohol or amine) via the tosylate. The installed azide group then serves as a handle for downstream **click chemistry** (e.g., with alkynes or DBCO) [1] [2]. It is prominently used as a building block in the synthesis of complex molecules like **PROTACs** [1] [3].
- **NHS-PEG-Azide:** The NHS ester is highly reactive toward **primary amines** (e.g., on lysine residues of proteins or aminosilane surfaces). This allows it to be first coupled to a protein or other amine-containing molecule. The azide group then enables conjugation to a second molecule (e.g., one modified with a phosphine or cyclooctyne) via **bioorthogonal click chemistry**, without the need for copper catalysts in some cases [4] [5].

The following diagram illustrates the different reaction pathways and applications for these two reagents:



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Experimental Protocol Considerations

The experimental approach for these reagents differs significantly. Here are the key protocols based on general practices for these chemical groups.

For NHS-PEG-Azide (Protein Modification) [4] [6]:

- **Preparation:** Dissolve the protein (e.g., 1-10 mg) in an amine-free buffer like PBS (pH 7.2-7.5). Avoid Tris or glycine buffers.
- **Reagent Activation:** Dissolve NHS-PEG-Azide in anhydrous DMSO or DMF immediately before use to prevent hydrolysis.

- **Reaction:** Add a molar excess of the NHS-PEG-Azide solution (e.g., 20-fold) to the protein solution. Incubate on ice for 2 hours or at room temperature for 30-60 minutes.
- **Purification:** Remove unreacted crosslinker by dialysis or gel filtration using a desalting column.
- **Storage:** Store the conjugated protein as per standard protocols for that protein.

For Azide-PEG6-Tos (Nucleophilic Substitution) [1] [2]:

- **Preparation:** Dissolve the nucleophile-bearing molecule (e.g., an alcohol or amine) in an anhydrous organic solvent like DMF or DMSO.
- **Reaction:** Add a base (e.g., triethylamine or DIPEA) and **Azide-PEG6-Tos** to the reaction mixture. Use a 1:1 to 2:1 molar ratio.
- **Monitoring:** Stir the reaction for 3-24 hours and monitor progress by TLC or LC-MS.
- **Purification:** Isolate the product using standard organic workup methods, such as column chromatography.

Key Selection Guide

Your choice between these reagents is straightforward and depends entirely on your starting material and goal:

- **Choose NHS-PEG-Azide** if your target for modification has **primary amines** (e.g., lysines on a protein, aminosilane surfaces) and you want to install an azide handle for subsequent click chemistry [4] [5].
- **Choose Azide-PEG6-Tos** if you need to perform a **nucleophilic substitution** to attach the PEG-azide chain to a molecule (like a small organic scaffold) and then use the azide for click chemistry, as is common in **PROTAC development** [1] [3].

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References

1. Azide-PEG6-Tos | PROTAC Linkers [medchemexpress.com]
2. Azide-PEG6-Tos, 906007-10-1 [broadpharm.com]

3. Azide-PEG6-Tos | 906007-10-1 [chemicalbook.com]

4. - NHS 4- PEG 100 mg | Contact Us | Thermo... | thermofisher.com Azide [thermofisher.com]

5. Azido-PEG4-NHS Ester [vectorlabs.com]

6. Protocol for PEG NHS Reagents [axispharm.com]

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